

Quantifying Lacdinac Expression in Tissue Samples: Application Notes and Protocols

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Compound of Interest

Compound Name: *Lacdinac*
Cat. No.: *B12845225*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The GalNAc β 1 \rightarrow 4GlcNAc disaccharide, commonly known as **LacdiNAc** (LDN), is a crucial carbohydrate motif found on N- and O-linked glycans of glycoproteins.[1][2] Its expression is tissue-specific and has been implicated in a variety of biological processes, including cell adhesion, differentiation, and immune responses.[3][4] Notably, aberrant **LacdiNAc** expression is increasingly recognized as a hallmark of various cancers, where it can either be up- or downregulated depending on the tumor type, making it a promising biomarker for diagnosis, prognosis, and a potential target for therapeutic intervention.[5][6][7]

This document provides detailed application notes and experimental protocols for the quantification of **LacdiNAc** expression in tissue samples, catering to the needs of researchers, scientists, and professionals in drug development.

Data Presentation: LacdiNAc Expression in Normal and Cancerous Tissues

The expression of **LacdiNAc** and the enzymes responsible for its synthesis, β 4-N-acetylgalactosaminyltransferase 3 (β 4GalNAcT3) and 4 (β 4GalNAcT4), varies significantly across different tissues and disease states.[8] The following tables summarize the observed expression patterns based on immunohistochemical and other analytical methods.

Table 1: **LacdiNAc** Expression in Different Human Cancers



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Table 2: Tissue-Specific Expression of **LacdiNAc** Synthesis Enzymes



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Signaling Pathways Involving **LacdiNAc**

Alterations in **LacdiNAc** glycosylation can impact key signaling pathways that regulate cell survival, proliferation, and migration. The addition of **LacdiNAc** moieties to cell surface

receptors like β 1-integrin and the Epidermal Growth Factor Receptor (EGFR) can modulate their function and downstream signaling cascades.[12]

LacdiNAc Biosynthesis Pathway

The synthesis of the **LacdiNAc** moiety is primarily catalyzed by the enzymes β 4GalNAcT3 and β 4GalNAcT4, which transfer N-acetylgalactosamine (GalNAc) to a terminal N-acetylglucosamine (GlcNAc) residue on N- and O-glycans.[12][13] This structure can be further modified by sialylation, sulfation, or fucosylation.[12]



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A diagram of the **LacdiNAc** biosynthesis pathway.

β 1-Integrin Signaling Pathway

The glycosylation state of β 1-integrin can influence its interaction with the extracellular matrix and subsequent activation of downstream signaling molecules such as Focal Adhesion Kinase (FAK) and Akt.[8] Changes in **LacdiNAc** expression on β 1-integrin have been shown to alter the phosphorylation status of FAK and Akt, thereby affecting cell adhesion, migration, and survival.[1][14][15][16][17]

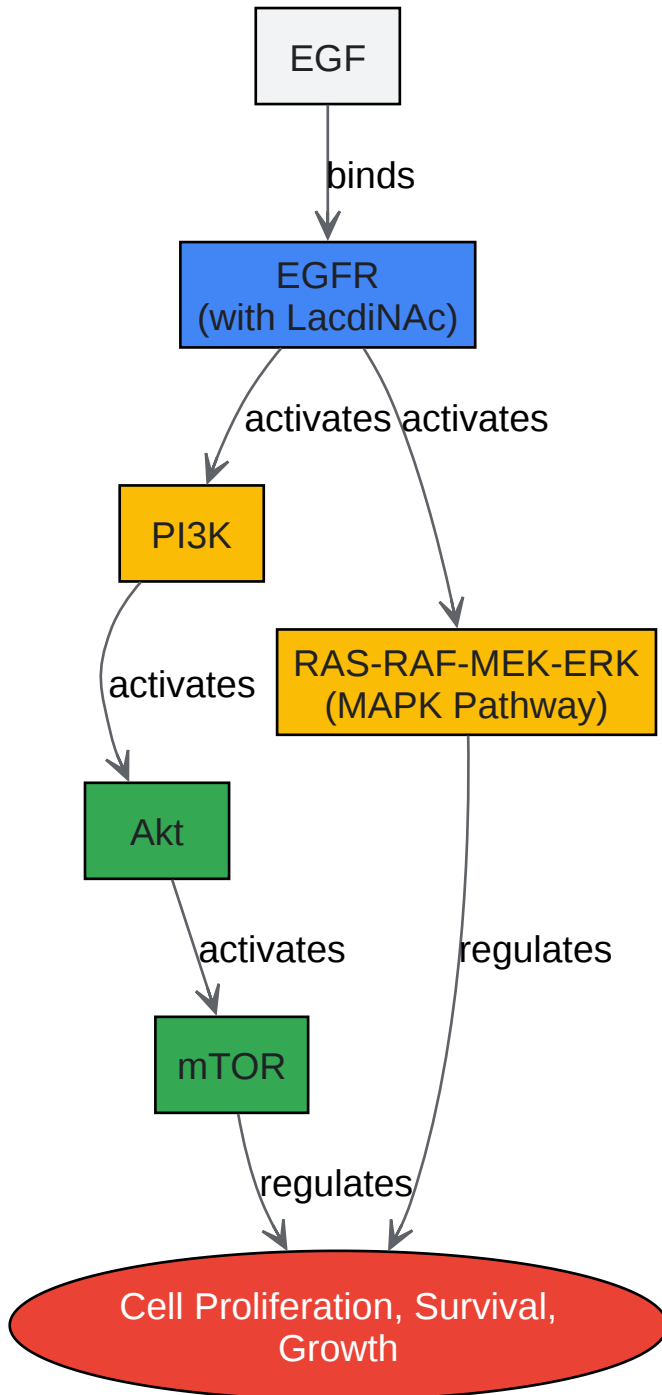


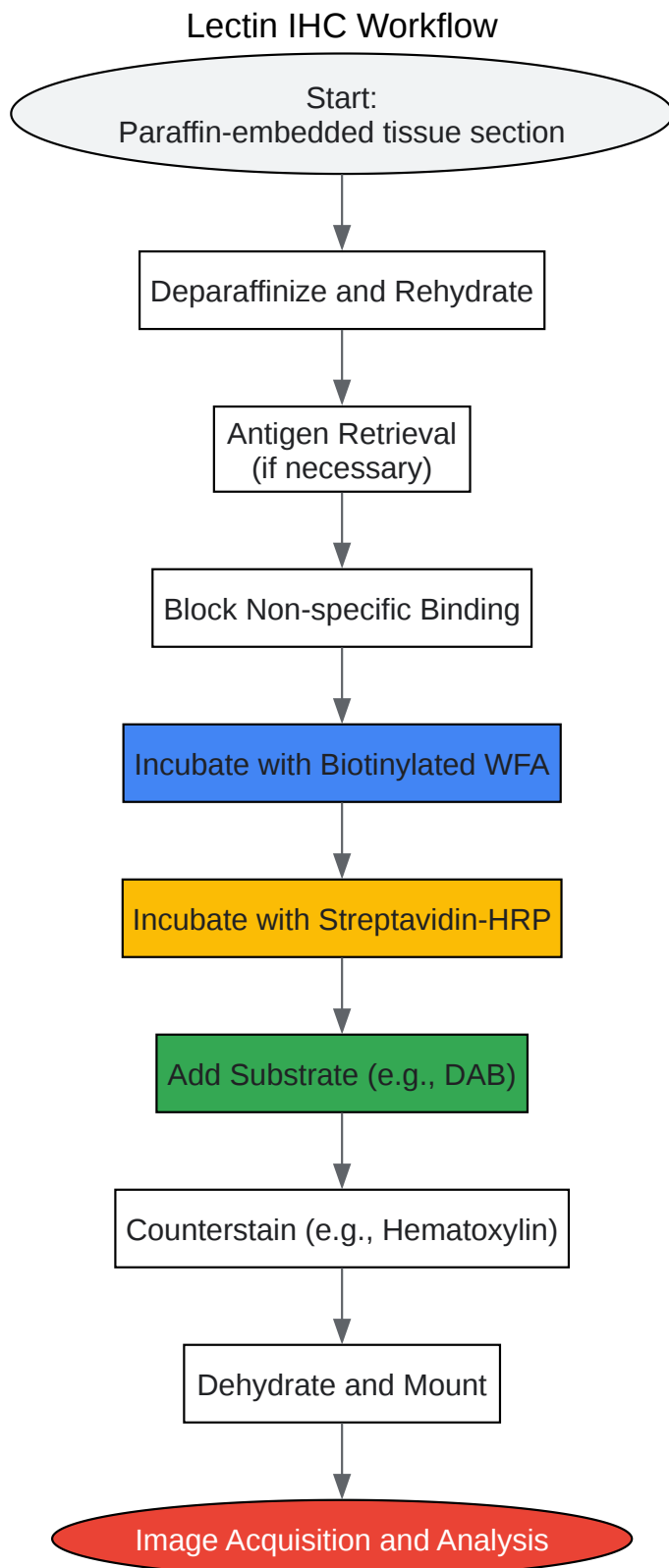
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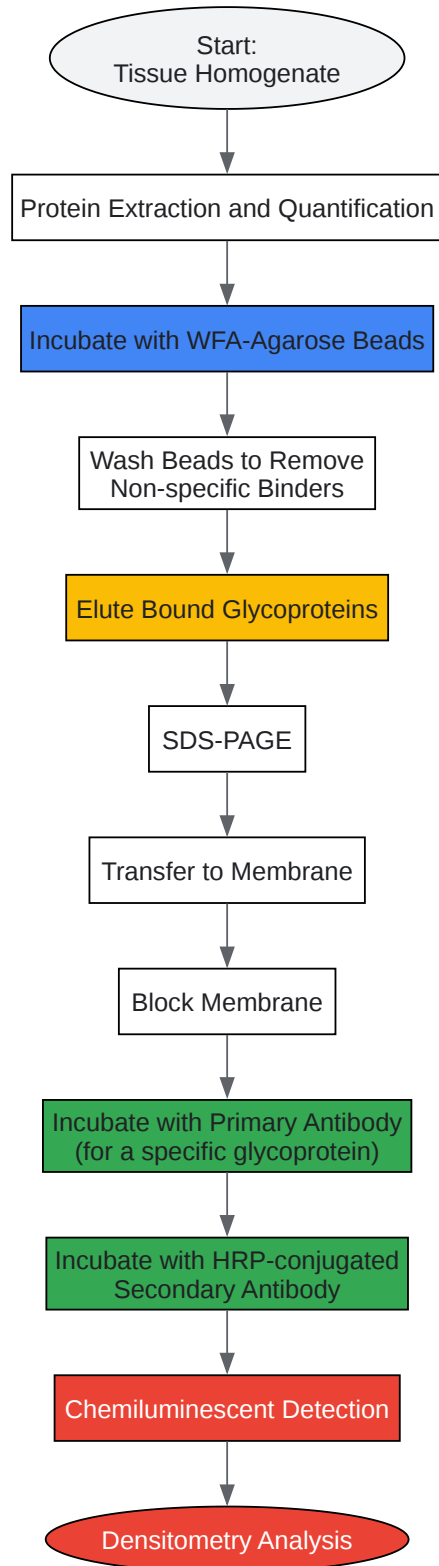
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EGFR Signaling Pathway

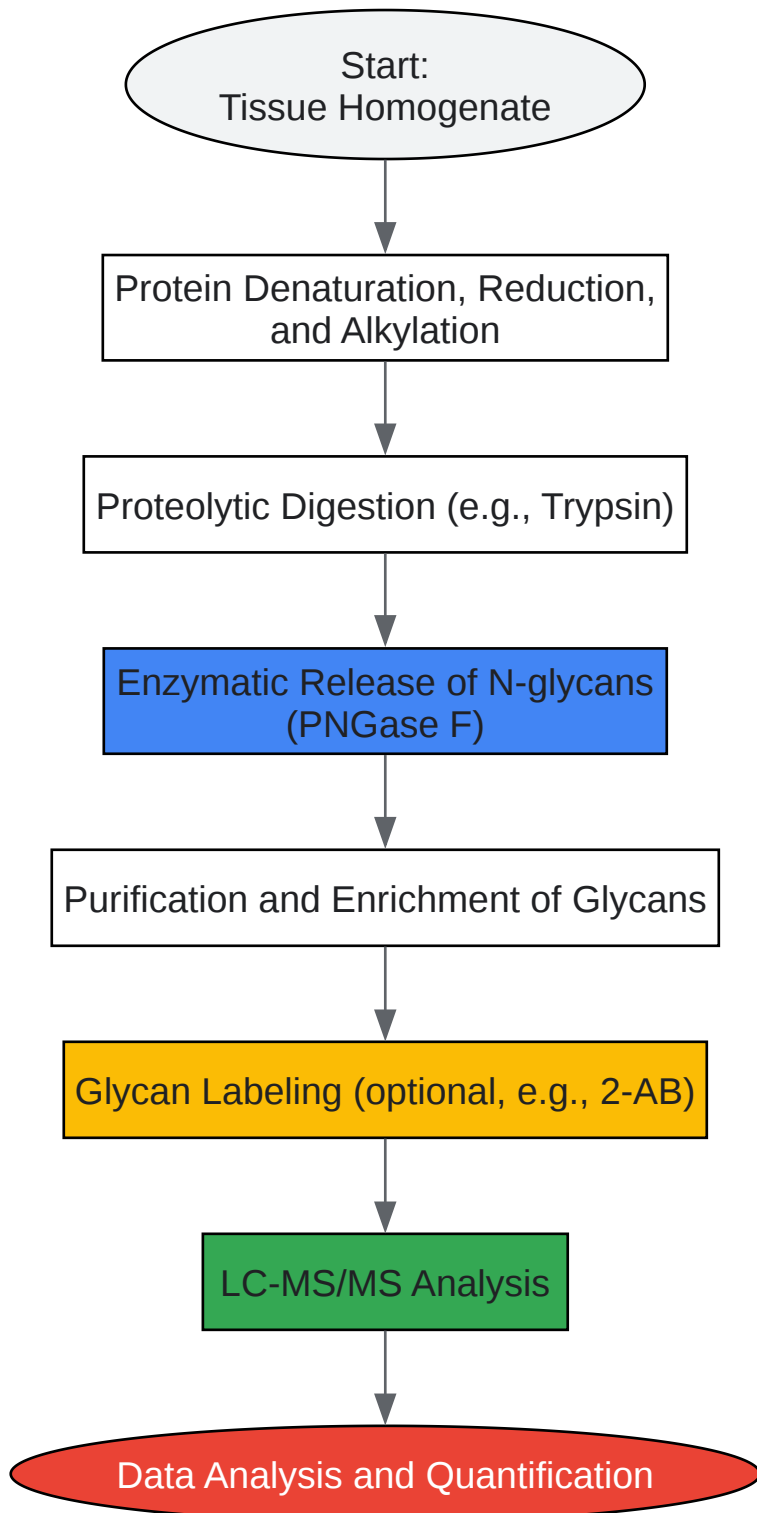




Lectin Affinity & Western Blot Workflow



MS N-glycan Analysis Workflow



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